

An In-depth Technical Guide to the Physical and Chemical Properties of Propineb

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Compound of Interest

Compound Name: *Propineb*
CAS No.: 35449-52-6
Cat. No.: B1229297

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Introduction

Propineb is a broad-spectrum dithiocarbamate fungicide widely utilized in agriculture to protect crops from a variety of fungal diseases.[1][2] Its efficacy is intrinsically linked to its unique physical and chemical characteristics, which dictate its behavior in the environment, its formulation properties, and its mode of action. This guide provides a comprehensive overview of the essential physical and chemical properties of **Propineb**, offering insights for researchers, chemists, and formulation scientists.

Chemical Identity and Structure

Propineb is a polymeric zinc salt of propylene bis(dithiocarbamate).[3] Its polymeric nature is a defining structural feature, influencing many of its physical properties, such as its low solubility and vapor pressure.

- IUPAC Name: polymeric zinc propylenebis(dithiocarbamate)[4][5]
- CAS Name: zinc[6]

- CAS Number: 12071-83-9[4][5][7][8]
- Molecular Formula: (C₅H₈N₂S₄Zn)_n[5][9][10]
- Molecular Weight: 289.8 g/mol (monomer)[3][5][8][9][11]

The presence of a chiral center in the propylene bridge suggests the potential for stereoisomers, which could exhibit different biological activities, though this is not extensively detailed in public literature.[12]

Physicochemical Properties

A thorough understanding of **Propineb**'s physicochemical properties is paramount for developing stable formulations and predicting its environmental fate. These properties are summarized in the table below.

Property	Value	Source(s)
Appearance	White to yellowish powder	[3][6]
Odor	Weak characteristic odor	[5][8]
Melting Point	Decomposes above 150°C	[5][13]
Boiling Point	Decomposes before boiling	[12]
Density	1.81 g/cm ³ at 23°C	[5][12]
Vapor Pressure	0.16 mPa at 20°C (Low volatility)	[12]
Henry's Law Constant	8.00 x 10 ⁻⁸ Pa m ³ /mol at 25°C (Non-volatile)	[12]

Solubility Profile

The solubility of a fungicide is a critical determinant of its bioavailability and environmental mobility. **Propineb** is characterized by its low solubility in water and most organic solvents.

Solvent	Solubility	Temperature	Source(s)
Water	10 mg/L (at pH 7)	20°C	[12]
DMSO (Hot)	Soluble	Not Specified	[9]
Toluene	100 mg/L	20°C	[12]
Other Organic Solvents	Practically insoluble in all conventional solvents	Not Specified	[6]

Stability and Degradation

The stability of **Propineb** is influenced by several environmental factors, including pH, light, and temperature. Understanding its degradation pathways is crucial for assessing its persistence and the formation of potentially significant metabolites.

Hydrolysis

Propineb is susceptible to hydrolysis, with the rate being pH-dependent. It degrades rapidly in aqueous environments.[5]

- pH 4: Half-life of approximately 1 day at 22°C.[5]
- pH 7: Half-life of approximately 1 day at 22°C.[5]
- pH 9: Half-life of 2-5 days at 22°C.[5]

The primary products of hydrolysis are propylenethiourea (PTU) and carbon disulfide.[5] PTU is a metabolite of toxicological concern.[5][14]

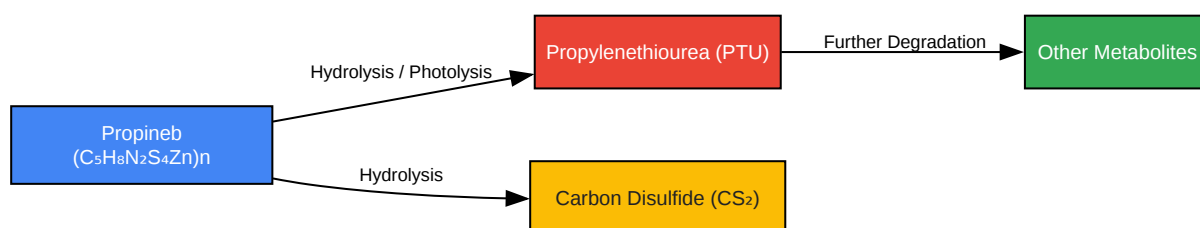
Photolysis

Propineb is readily degraded by sunlight.[5] The photolytic degradation is rapid, with a reported DT50 of less than one hour in laboratory experiments, indicating that direct photodegradation is a significant factor in its environmental dissipation.[5] The major photolysis product is also propylenethiourea (PTU).[5]

Thermal Stability

Propineb decomposes at temperatures above 150°C, turning brown.[5][6] It does not have a true melting or boiling point due to this thermal instability.[12]

The degradation of **Propineb** can be visualized as follows:



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Caption: Degradation pathway of **Propineb**.

Experimental Protocols for Property Determination

The following section outlines generalized, yet robust, experimental workflows for the determination of key physicochemical properties of **Propineb**. These protocols are based on established principles and are designed to ensure data integrity and reproducibility.

Determination of Melting/Decomposition Point

Principle: This protocol utilizes capillary melting point apparatus to determine the temperature at which **Propineb** undergoes thermal decomposition.

Methodology:

- **Sample Preparation:** A small, finely powdered sample of **Propineb** is packed into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in a calibrated melting point apparatus.

- Heating: The sample is heated at a slow, controlled rate (e.g., 1-2°C per minute) near the expected decomposition temperature.
- Observation: The temperature at which the substance begins to char or decompose is recorded as the decomposition point. Given that **Propineb** decomposes, a sharp melting point will not be observed.

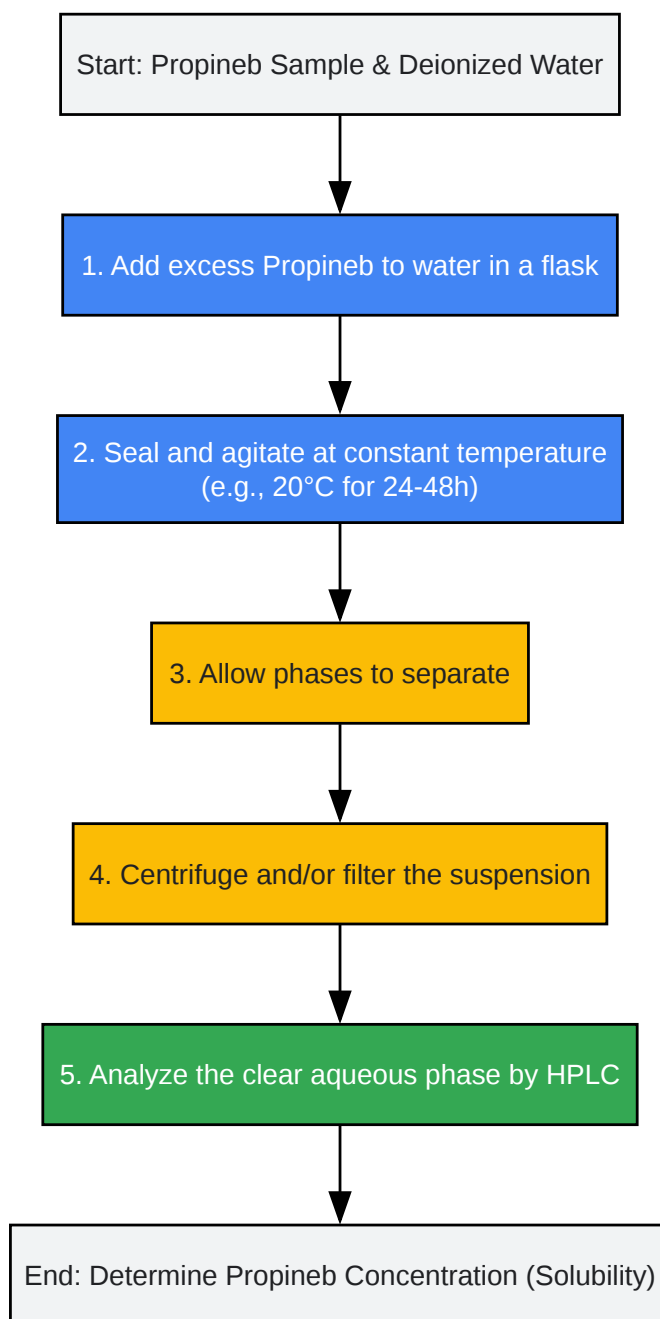
Determination of Aqueous Solubility

Principle: The shake-flask method is a standard technique for determining the water solubility of a substance.

Methodology:

- Equilibration: An excess amount of **Propineb** is added to a flask containing deionized water of a specific pH (e.g., 7).
- Agitation: The flask is sealed and agitated at a constant temperature (e.g., 20°C) for a sufficient period to reach equilibrium (typically 24-48 hours).
- Phase Separation: The suspension is allowed to stand, and the undissolved **Propineb** is separated from the aqueous phase by centrifugation and/or filtration.
- Analysis: The concentration of **Propineb** in the clear aqueous phase is determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) with UV detection.

The experimental workflow for determining aqueous solubility is illustrated below:



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Caption: Experimental workflow for solubility determination.

Conclusion

The physical and chemical properties of **Propineb** are integral to its function as a fungicide. Its polymeric structure, low solubility, and defined degradation pathways under various environmental conditions are key considerations for its effective and safe use in agriculture.

The data and protocols presented in this guide offer a solid foundation for researchers and professionals working with this important crop protection agent.

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